

An In-depth Technical Guide to 4-Acetamidobenzyl Alcohol: Properties, Synthesis, and Applications

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: *4-Acetamidobenzyl alcohol*

Cat. No.: B098621

[Get Quote](#)

Introduction: A Versatile Building Block in Modern Chemistry

4-Acetamidobenzyl alcohol, also known as N-[4-(hydroxymethyl)phenyl]acetamide, is a para-substituted aromatic compound that has emerged as a crucial intermediate in various fields of chemical synthesis, most notably in pharmaceutical and materials science.^{[1][2]} Its unique bifunctional nature, possessing both a primary alcohol and an acetamido group, allows for a wide range of chemical transformations, making it a valuable building block for the synthesis of complex organic molecules.^[1] This guide provides a comprehensive technical overview of the chemical properties, synthesis, reactivity, and applications of **4-Acetamidobenzyl alcohol**, tailored for researchers, scientists, and professionals in drug development.

Physicochemical and Spectroscopic Properties

4-Acetamidobenzyl alcohol typically appears as an off-white to pale yellow solid, a physical characteristic that makes it stable and easy to handle in a laboratory setting.^{[1][3]} A high purity of $\geq 99.0\%$ is often required for its applications in sensitive synthetic pathways.^{[1][3]}

Core Chemical and Physical Data

A summary of the key physicochemical properties of **4-Acetamidobenzyl alcohol** is presented in the table below for quick reference.

Property	Value	Source(s)
CAS Number	16375-88-5	[4] [5]
Molecular Formula	C ₉ H ₁₁ NO ₂	[4] [5]
Molecular Weight	165.19 g/mol	[5] [6]
Appearance	Off-white to pale yellow solid/powder	[1] [2]
Melting Point	118-126 °C	[2] [4] [7]
IUPAC Name	N-[4-(hydroxymethyl)phenyl]acetamide	[4] [5]
SMILES	CC(=O)NC1=CC=C(CO)C=C1	[4] [5]
InChI Key	KEYORFKUJZEQCH-UHFFFAOYSA-N	[4] [5]

Spectroscopic Characterization: Unveiling the Molecular Structure

Spectroscopic analysis is fundamental to confirming the identity and purity of **4-Acetamidobenzyl alcohol**. The following sections detail the expected spectral data.

Proton Nuclear Magnetic Resonance (¹H NMR) spectroscopy is a powerful tool for elucidating the structure of organic molecules. The ¹H NMR spectrum of **4-Acetamidobenzyl alcohol** in DMSO-d₆ exhibits characteristic signals that correspond to the different types of protons in the molecule.[\[8\]](#)[\[9\]](#)

- δ 2.0 (s, 3H): This singlet corresponds to the three protons of the acetyl methyl group (-COCH₃).
- δ 4.5 (d, 2H): The two protons of the benzylic methylene group (-CH₂OH) appear as a doublet.
- δ 5.2 (t, 1H): The proton of the hydroxyl group (-OH) appears as a triplet.

- δ 7.25 (d, 2H) & 7.55 (d, 2H): These two doublets represent the four protons on the para-substituted benzene ring.
- δ 9.95 (s, 1H): This singlet corresponds to the proton of the amide group (-NH-).

Infrared (IR) spectroscopy provides valuable information about the functional groups present in a molecule.[10] The IR spectrum of **4-Acetamidobenzyl alcohol** will show characteristic absorption bands for the O-H, N-H, C=O, and C-O bonds.[5][11]

- \sim 3400-3200 cm^{-1} (broad): O-H stretching vibration of the alcohol group, often broadened due to hydrogen bonding.[11]
- \sim 3300 cm^{-1} : N-H stretching vibration of the amide group.
- \sim 1660 cm^{-1} : C=O stretching vibration (Amide I band).
- \sim 1540 cm^{-1} : N-H bending vibration (Amide II band).
- \sim 1050 cm^{-1} : C-O stretching vibration of the primary alcohol.

Mass spectrometry provides information about the mass-to-charge ratio of a molecule and its fragments, which helps in determining the molecular weight and elucidating the structure.[12]

For **4-Acetamidobenzyl alcohol** (MW = 165.19), the molecular ion peak $[\text{M}]^+$ would be observed at m/z 165. Key fragmentation patterns for alcohols include alpha-cleavage and dehydration (loss of water, M-18).[13][14]

Synthesis and Purification: A Practical Approach

A common and efficient method for the synthesis of **4-Acetamidobenzyl alcohol** is the reduction of 4-Acetamidobenzaldehyde.[8][9] This transformation is typically achieved using a mild reducing agent such as sodium borohydride (NaBH_4).

Experimental Protocol: Reduction of 4-Acetamidobenzaldehyde

This protocol is based on established laboratory procedures.[8][9]

Materials:

- 4-Acetamidobenzaldehyde
- Methanol
- Sodium borohydride (NaBH_4)
- Ethyl acetate
- Water
- Brine
- Anhydrous sodium sulfate
- Round-bottomed flask
- Magnetic stirrer
- Rotary evaporator
- Separatory funnel

Procedure:

- Dissolution: Dissolve 4-Acetamidobenzaldehyde (1 equivalent) in methanol in a round-bottomed flask at room temperature.
- Reduction: To the stirring solution, add sodium borohydride (a slight molar excess) portion-wise. The choice of NaBH_4 is critical here; it is a selective reducing agent that will reduce the aldehyde to an alcohol without affecting the amide functionality.
- Reaction Monitoring: Stir the reaction mixture at room temperature. The progress of the reaction can be monitored by thin-layer chromatography (TLC), eluting with a mixture of hexane and ethyl acetate (e.g., 4:1). The reaction is complete when the starting aldehyde spot is no longer visible.
- Workup:

- Concentrate the reaction mixture using a rotary evaporator to remove the methanol.
- Partition the residue between water and ethyl acetate. The product will preferentially dissolve in the organic layer.
- Extract the aqueous layer multiple times with ethyl acetate to ensure complete recovery of the product.
- Combine the organic layers and wash with brine. This step helps to remove any remaining water and inorganic salts.
- Dry the organic layer over anhydrous sodium sulfate.
- Isolation: Filter off the drying agent and remove the solvent under reduced pressure to yield the crude product.
- Purification: The resulting solid can be further purified by recrystallization or column chromatography if necessary to achieve high purity.

Causality in Experimental Design

The choice of methanol as a solvent is due to its ability to dissolve both the starting material and the sodium borohydride. The portion-wise addition of NaBH_4 helps to control the reaction rate and prevent excessive foaming. The aqueous workup is essential to remove any unreacted borohydride and inorganic byproducts.



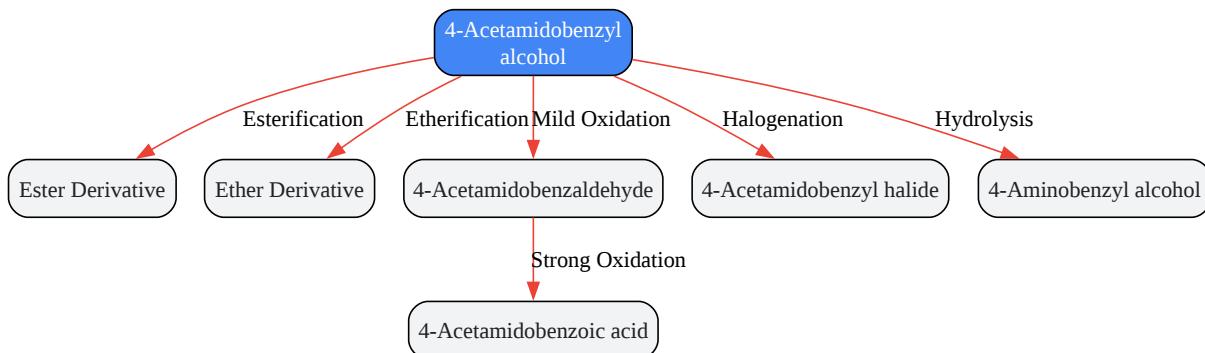
[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **4-Acetamidobenzyl alcohol**.

Chemical Reactivity and Potential Transformations

The presence of both a primary alcohol and an acetamido group on the benzene ring makes **4-Acetamidobenzyl alcohol** a versatile substrate for a variety of chemical reactions.[\[1\]](#)

- Reactions of the Hydroxyl Group: The primary alcohol functionality can undergo:
 - Esterification: Reaction with carboxylic acids or their derivatives (e.g., acid chlorides, anhydrides) to form esters.
 - Etherification: Reaction with alkyl halides or other electrophiles under basic conditions to form ethers.
 - Oxidation: Selective oxidation to the corresponding aldehyde (4-Acetamidobenzaldehyde) or further to the carboxylic acid (4-Acetamidobenzoic acid) using appropriate oxidizing agents.
 - Conversion to Alkyl Halides: Reaction with reagents like SOCl_2 or PBr_3 to replace the hydroxyl group with a halogen.[\[15\]](#)
- Reactions involving the Aromatic Ring: The acetamido group is an activating, ortho-, para-directing group. However, the para position is already substituted. Therefore, electrophilic aromatic substitution reactions would be directed to the ortho positions relative to the acetamido group.
- Reactions of the Amide Group: The amide bond is generally stable but can be hydrolyzed under acidic or basic conditions to yield 4-aminobenzyl alcohol.



[Click to download full resolution via product page](#)

Caption: Key chemical transformations of **4-Acetamidobenzyl alcohol**.

Applications in Research and Development

4-Acetamidobenzyl alcohol serves as a key intermediate in several areas of research and industrial applications.

- **Pharmaceutical Development:** It is an important building block in the synthesis of various active pharmaceutical ingredients (APIs), including analgesics and anti-inflammatory drugs. [2][16] Its structure is a precursor to more complex molecules with potential therapeutic activities.
- **Cosmetic Formulations:** In the cosmetics industry, it is utilized in skincare products for its moisturizing properties, contributing to improved skin hydration and texture.[16]
- **Polymer Chemistry:** This compound acts as a monomer or a building block in the production of specialty polymers, which can enhance the performance characteristics of materials.[2][16]
- **Biochemical Research:** Researchers use **4-Acetamidobenzyl alcohol** in studies related to enzyme inhibition and protein interactions.[16] It is also identified as a metabolite of a blocked chloramphenicol producer, making it useful in metabolic studies.[8]

Safety and Handling

As with any chemical reagent, proper safety precautions must be observed when handling **4-Aacetamidobenzyl alcohol**. It is known to cause skin and serious eye irritation and may cause respiratory irritation.[\[6\]](#)[\[17\]](#)

Recommended Handling Procedures:

- Use in a well-ventilated area, preferably under a fume hood.[\[18\]](#)
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.[\[19\]](#)
- Avoid breathing dust, fumes, or vapors.
- Wash hands thoroughly after handling.[\[19\]](#)
- Store in a cool, dry place away from incompatible materials and sources of ignition.[\[18\]](#)

First Aid Measures:

- In case of eye contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention.[\[20\]](#)
- In case of skin contact: Wash off with soap and plenty of water. Get medical attention if irritation develops and persists.[\[20\]](#)
- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical attention.[\[20\]](#)
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

Conclusion

4-Aacetamidobenzyl alcohol is a highly versatile and valuable chemical intermediate with a broad spectrum of applications. Its bifunctional nature allows for a diverse range of chemical modifications, making it an essential tool for synthetic chemists in academia and industry. A

thorough understanding of its chemical properties, reactivity, and safe handling is paramount to unlocking its full potential in the development of novel pharmaceuticals, advanced materials, and other innovative chemical products.

References

- J&K Scientific LLC. (n.d.). **4-Acetamidobenzyl alcohol** | 16375-88-5.
- National Center for Biotechnology Information. (n.d.). 4-Acetaminobenzyl alcohol. PubChem Compound Database.
- Ningbo Inno Pharmchem Co., Ltd. (n.d.). Understanding the Chemical Properties and Applications of **4-Acetamidobenzyl Alcohol**.
- Ningbo Inno Pharmchem Co., Ltd. (n.d.). **4-Acetamidobenzyl Alcohol**: A Versatile Chemical Intermediate for Synthesis and Research.
- MySkinRecipes. (n.d.). **4-Acetamidobenzyl alcohol**.
- MG Chemicals. (2025, August 28). Safety Data Sheet.
- The Royal Society of Chemistry. (n.d.). Contents.
- YouTube. (2025, August 11). Mass Spectrometry of Alcohols.
- Chemistry Steps. (n.d.). Mass Spectrometry of Alcohols.
- Chemistry LibreTexts. (2024, September 30). 12.8: Infrared Spectra of Some Common Functional Groups.
- National Center for Biotechnology Information. (n.d.). 4-Acetoxybenzyl alcohol. PubChem Compound Database.
- Chemistry LibreTexts. (2024, September 30). 12.3: Mass Spectrometry of Some Common Functional Groups.
- Michigan State University. (n.d.). Alcohol Reactivity.
- Chemguide. (n.d.). mass spectra - fragmentation patterns.
- Doc Brown's Chemistry. (n.d.). database IR spectra INFRARED SPECTROSCOPY INDEX.
- Master Organic Chemistry. (2016, November 23). Infrared (IR) Spectroscopy: A Quick Primer On Interpreting Spectra.
- Xiamen Aeco Chemical Co., Ltd. (n.d.). 4-Bromobenzyl alcohol.
- Chemistry LibreTexts. (2024, September 22). 17.6: Reactions of Alcohols.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. nbino.com [nbino.com]
- 2. chemimpex.com [chemimpex.com]
- 3. nbino.com [nbino.com]
- 4. 4-Acetamidobenzyl alcohol, 97% 5 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 5. 4-Acetaminobenzyl alcohol | C9H11NO2 | CID 152141 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. 4-Acetamidobenzyl alcohol, 97% | Fisher Scientific [fishersci.ca]
- 7. 4-Acetamidobenzyl alcohol [myskinrecipes.com]
- 8. 4-ACETAMIDOBENZYL ALCOHOL | 16375-88-5 [chemicalbook.com]
- 9. 4-ACETAMIDOBENZYL ALCOHOL synthesis - chemicalbook [chemicalbook.com]
- 10. pdf.benchchem.com [pdf.benchchem.com]
- 11. chem.libretexts.org [chem.libretexts.org]
- 12. chemguide.co.uk [chemguide.co.uk]
- 13. Mass Spectrometry of Alcohols - Chemistry Steps [chemistrysteps.com]
- 14. chem.libretexts.org [chem.libretexts.org]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. jk-sci.com [jk-sci.com]
- 17. 4-Acetamidobenzyl alcohol, 97% 1 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 18. fishersci.com [fishersci.com]
- 19. mgchemicals.com [mgchemicals.com]
- 20. medline.com [medline.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-Acetamidobenzyl Alcohol: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b098621#4-acetamidobenzyl-alcohol-chemical-properties>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com